

Application Notes and Protocols: AM-966 and ERK1/2 Phosphorylation Assay

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Compound of Interest

Compound Name: AM-966

Cat. No.: B605391

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Introduction

AM-966 is a potent and selective antagonist of the Lysophosphatidic Acid Receptor 1 (LPA1). [1][2][3] The LPA1 receptor is a G protein-coupled receptor involved in a multitude of cellular processes, including cell proliferation, migration, and survival. A key downstream signaling pathway activated by LPA1 is the Ras-Raf-MEK-ERK cascade, which culminates in the phosphorylation of Extracellular signal-regulated kinases 1 and 2 (ERK1/2). Phosphorylated ERK1/2 (p-ERK1/2) then translocates to the nucleus to regulate gene expression, making this pathway critical in both normal physiology and in pathological conditions such as cancer and fibrosis.

These application notes provide a comprehensive overview of the effect of **AM-966** on ERK1/2 phosphorylation and a detailed protocol for assessing this effect.

Data Presentation: Effect of AM-966 on ERK1/2 Phosphorylation

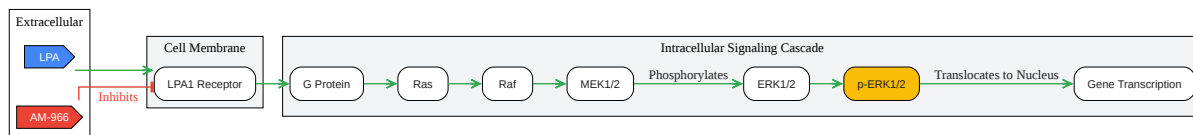
The following table summarizes the inhibitory effects of **AM-966** on ERK1/2 phosphorylation in various experimental settings. **AM-966** has been demonstrated to effectively block ERK1/2 phosphorylation induced by LPA and certain antidepressant drugs.[1][4]

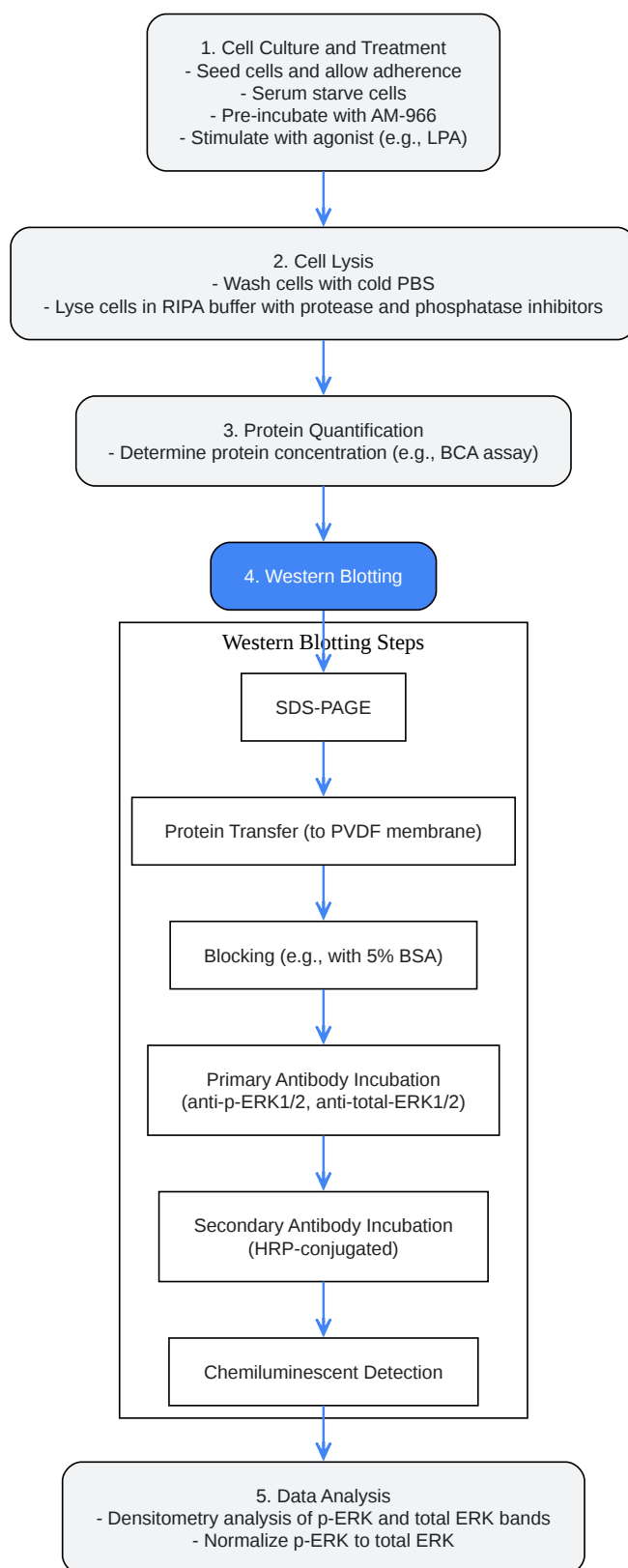
Cell Line	Inducing Agent	AM-966 Concentration	Observed Effect on p-ERK1/2	Reference
C6 glioma cells	1 μ M LPA	Indicated concentrations	Concentration-dependent inhibition	[4]
C6 glioma cells	15 μ M Amitriptyline	Indicated concentrations	Concentration-dependent inhibition	[4]
C6 glioma cells	5 μ M Mianserin	100 nM	Complete blockade of phosphorylation	[4]
CHO-K1 cells	300 nM LPA	Indicated concentrations	Concentration-dependent inhibition	[4]
Human Lung Microvascular Endothelial Cells (HLMVECs)	5.0 μ M LPA	1.0 μ M	No increase in p-ERK1/2 by AM-966 alone, in contrast to LPA	[5][6][7]

Note: In HLMVECs, while LPA treatment resulted in an increase in ERK1/2 phosphorylation, treatment with **AM-966** alone did not induce phosphorylation of ERK1/2.[5][6][7]

Signaling Pathway and Experimental Workflow

AM-966 Signaling Pathway





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References

- 1. caymanchem.com [caymanchem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. AM966, an Antagonist of Lysophosphatidic Acid Receptor 1, Increases Lung Microvascular Endothelial Permeability through Activation of Rho Signaling Pathway and Phosphorylation of VE-Cadherin - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. AM966, an Antagonist of Lysophosphatidic Acid Receptor 1, Increases Lung Microvascular Endothelial Permeability through Activation of Rho Signaling Pathway and Phosphorylation of VE-Cadherin - PubMed [pubmed.ncbi.nlm.nih.gov]
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